

Application Notes and Protocols: Chloralose and Urethane Combination Anesthesia for Mice

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Compound of Interest

Compound Name: Chloralose

Cat. No.: B1664795

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Introduction

The combination of **chloralose** and urethane is a long-acting anesthetic regimen used in mice for non-survival surgical procedures, particularly in physiological and pharmacological studies where the preservation of cardiovascular and respiratory reflexes is desirable. This combination provides a stable plane of anesthesia for an extended duration. However, it is important to note that both agents have significant physiological effects and are not recommended for recovery surgeries. Due to the carcinogenic properties of urethane and the potential for adverse effects, this combination should only be used when scientifically justified and with appropriate institutional animal care and use committee (IACUC) approval.

Data Presentation

Physiological Parameters Under Anesthesia

The following table summarizes the physiological parameters observed in mice under alpha-**chloralose** or urethane anesthesia. Data for the specific combination in mice is limited; therefore, values for the individual components are provided as a reference. Researchers should continuously monitor these parameters to ensure animal welfare and experimental validity.

Parameter	Normal Range (Awake)	Under Alpha-Chloralose Anesthesia	Under Urethane Anesthesia
Heart Rate (beats/min)	450 - 500	Rapid drop to 320 - 350 after 20 minutes	Increase compared to conscious state, followed by a decrease in variability
Respiratory Rate (breaths/min)	163 ± 27	Initial: 94 ± 9, dropping to ~75 after 90 minutes	Dose-dependent depression
Body Temperature (°C)	36.5 - 38.0	Prone to hypothermia; must be maintained with external heat	Prone to hypothermia; must be maintained with external heat
Arterial Blood pH	7.35 - 7.45	Significant drop over time, leading to acidosis	Can cause metabolic acidosis
Arterial pCO ₂ (mmHg)	35 - 45	Significant increase over time (hypercapnia)	Can be elevated
Arterial pO ₂ (mmHg)	80 - 100	Generally maintained	Can be low initially

Experimental Protocols

Preparation of Anesthetic Solution

Note: Urethane is a potential carcinogen and should be handled with appropriate personal protective equipment (PPE) in a chemical fume hood. Alpha-**chloralose** is poorly soluble in water at room temperature.

Materials:

- Alpha-**chloralose** powder
- Urethane powder

- Sterile 0.9% saline
- Sterile water for injection
- Heatable magnetic stirrer
- Sterile filters (0.22 μm)
- Sterile vials

Protocol:

- Calculate Required Amounts: Determine the total volume of anesthetic solution needed based on the number and weight of the mice to be anesthetized and the desired dosage. A common dosage used in rats is 50-60 mg/kg for alpha-**chloralose** and 500-800 mg/kg for urethane, administered intraperitoneally (IP). For mice, a lighter plane of anesthesia has been achieved with urethane (25 mg/kg) and α -**chloralose** (4 mg/kg) via IP injection. Dosages for mice can vary significantly between strains and should be determined empirically.
- Dissolving the Anesthetics:
 - Prepare a 1% (10 mg/mL) solution of alpha-**chloralose**. To do this, weigh the required amount of alpha-**chloralose** powder.
 - Add the alpha-**chloralose** to a volume of sterile 0.9% saline.
 - Heat the solution to 50-60°C while stirring continuously on a heatable magnetic stirrer until the alpha-**chloralose** is completely dissolved. Do not overheat.
 - Urethane can be added to the **chloralose** solution to improve solubility. Alternatively, a separate urethane solution can be prepared and mixed with the **chloralose** solution. Urethane is readily soluble in water or saline.
- Sterilization: Once the components are fully dissolved, sterile-filter the solution using a 0.22 μm filter into a sterile vial.

- **Storage and Use:** The solution should be prepared fresh before use. If the solution cools, alpha-**chloralose** may precipitate out of solution. If this occurs, gently warm the solution to redissolve the precipitate before administration. The final solution should be clear.

Anesthesia Administration and Monitoring

Pre-Procedure:

- **Acclimation:** Allow newly arrived mice an acclimation period of at least 3 days before any procedures.
- **Fasting:** Pre-anesthetic fasting is generally not necessary for mice. If required for the experiment, it should be limited to 2-3 hours, and water should not be restricted.
- **Animal Weighing:** Accurately weigh each mouse immediately before anesthetic administration to calculate the correct dose volume.

Anesthesia Induction:

- **Route of Administration:** The intraperitoneal (IP) route is most common for this combination.
- **Injection Technique:**
 - Restrain the mouse appropriately.
 - Tilt the mouse's head downwards at a slight angle.
 - Insert a 25-27 gauge needle into the lower right or left abdominal quadrant, avoiding the midline to prevent damage to the bladder and internal organs.
 - Aspirate to ensure no urine or blood is withdrawn before injecting the anesthetic solution.
 - Inject the calculated volume smoothly and withdraw the needle.
- **Monitoring Onset:** Place the mouse in a clean, warm cage and observe for the onset of anesthesia. The time to induction can be 15 minutes or longer. Assess the depth of anesthesia by checking for the loss of the pedal withdrawal reflex (toe pinch).

Maintenance and Monitoring During Procedure:

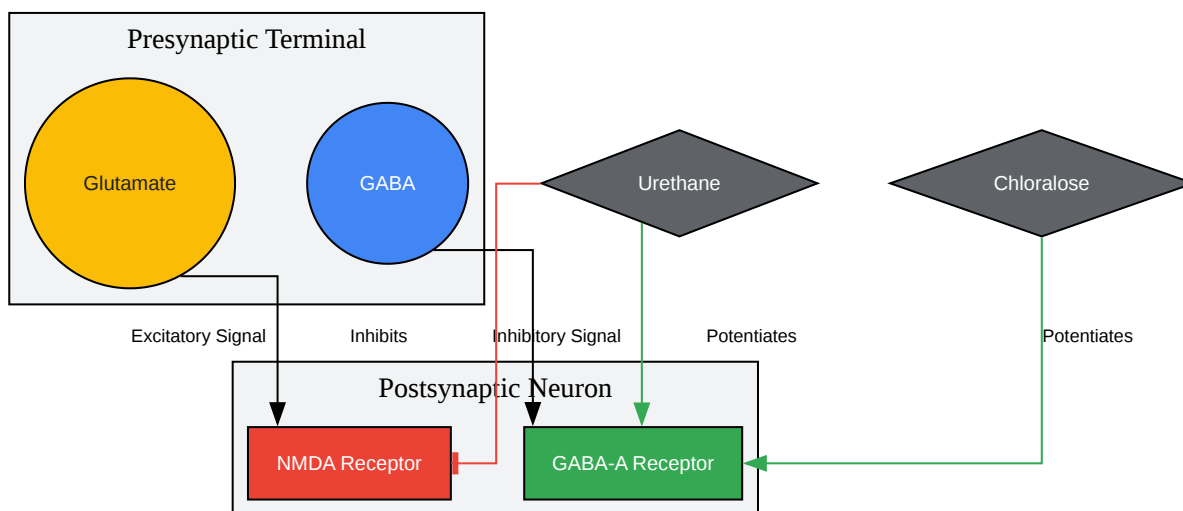
- **Maintain Body Temperature:** Anesthetized mice are highly susceptible to hypothermia. Maintain the mouse's body temperature between 36.0°C and 38.0°C using a circulating warm water blanket or other controlled heating source.
- **Eye Lubrication:** Apply a sterile ophthalmic ointment to the eyes to prevent corneal drying.
- **Continuous Monitoring:** Continuously monitor the following physiological parameters:
 - **Respiratory Rate:** Should be between 55-100 breaths/min. A drop of 50% can be normal, but deep and slow breaths (<55/min) may indicate the animal is too deep, while shallow and rapid breaths (>100/min) may indicate the plane of anesthesia is too light.
 - **Heart Rate:** Monitor via pulse oximetry or ECG.
 - **Anesthetic Depth:** Periodically check the pedal withdrawal reflex to ensure an adequate surgical plane of anesthesia is maintained.
- **Fluid Support:** For long procedures, consider administering subcutaneous or intraperitoneal injections of warm sterile saline (e.g., 1 ml) to maintain hydration and blood pressure.

Post-Procedure:

- This anesthetic combination is intended for non-survival procedures. At the conclusion of the experiment, the animal must be humanely euthanized using an approved method without being allowed to recover from anesthesia.

Visualizations

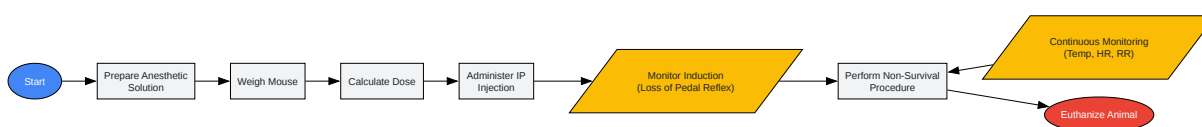
Signaling Pathway



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Caption: Simplified signaling pathway of **chloralose** and urethane anesthesia.

Experimental Workflow



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